

# Quantitative Measurement of Occludin Protein Levels using ELISA: Application Notes and Protocols

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## Compound of Interest

Compound Name: Occlusin  
CAS No.: 101839-93-4  
Cat. No.: B1165819

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This document provides detailed application notes and protocols for the quantitative measurement of occludin protein levels using a sandwich Enzyme-Linked Immunosorbent Assay (ELISA) kit. Occludin is an integral transmembrane protein crucial for the formation and regulation of tight junction paracellular permeability barriers.<sup>[1]</sup> Accurate quantification of occludin is essential for research in areas such as drug delivery, intestinal barrier function, blood-brain barrier integrity, and cancer biology.<sup>[2][3]</sup>

## Principle of the Assay

The occludin ELISA kit utilizes the sandwich ELISA principle.<sup>[4]</sup> A microplate is pre-coated with a monoclonal antibody specific to occludin.<sup>[5]</sup> When samples or standards containing occludin are added to the wells, the occludin protein is captured by the immobilized antibody.<sup>[6]</sup> Subsequently, a biotinylated detection antibody that also recognizes occludin is added, forming a "sandwich" complex.<sup>[7]</sup> An avidin-horseradish peroxidase (HRP) conjugate is then introduced, which binds to the biotin on the detection antibody.<sup>[6]</sup> After a final wash to remove

unbound components, a substrate solution is added, and the HRP enzyme catalyzes a colorimetric reaction.[7] The intensity of the color produced is directly proportional to the amount of occludin present in the sample.[7] The reaction is terminated by the addition of a stop solution, and the optical density is measured at 450 nm.[8] A standard curve is generated using known concentrations of occludin, which is then used to determine the concentration of occludin in the unknown samples.[9]

## Data Presentation: Comparison of Commercial ELISA Kits

The following table summarizes the key quantitative data from various commercially available human occludin ELISA kits to facilitate kit selection.

| Feature         | Kit Supplier A<br>(e.g.,<br>Elabscience)                                                          | Kit Supplier B<br>(e.g., Cloud-<br>Clone)                                                                                                  | Kit Supplier C<br>(e.g.,<br>Antibodies-<br>online)                              | Kit Supplier D<br>(e.g.,<br>Innovative<br>Research)                      |
|-----------------|---------------------------------------------------------------------------------------------------|--------------------------------------------------------------------------------------------------------------------------------------------|---------------------------------------------------------------------------------|--------------------------------------------------------------------------|
| Detection Range | 0.16 - 10<br>ng/mL[5]                                                                             | 0.156 - 10<br>ng/mL[8]                                                                                                                     | 0.156 - 10<br>ng/mL[10]                                                         | 0.312 - 20<br>ng/mL[6]                                                   |
| Sensitivity     | 0.09 ng/mL[5]                                                                                     | < 0.059 ng/mL[8]                                                                                                                           | Not Specified                                                                   | 0.117 ng/mL[6]                                                           |
| Sample Types    | Serum, plasma,<br>other biological<br>fluids[5]                                                   | Tissue<br>homogenates,<br>cell lysates, cell<br>culture<br>supernates,<br>other biological<br>fluids[8]                                    | Tissue<br>homogenates,<br>cell lysates, cell<br>culture<br>supernates[10]       | Tissue<br>homogenates,<br>cell lysates, other<br>biological<br>fluids[6] |
| Specificity     | Recognizes<br>Human OCLN.<br>No significant<br>cross-reactivity<br>with analogues<br>observed.[5] | High sensitivity<br>and excellent<br>specificity for<br>occludin. No<br>significant cross-<br>reactivity with<br>analogues<br>observed.[8] | High sensitivity<br>and excellent<br>specificity for<br>Occludin<br>(OCLN).[10] | Reactivity:<br>Mouse[6]                                                  |
| Intra-Assay CV  | < 10%[5]                                                                                          | < 10%[11]                                                                                                                                  | < 15%[12]                                                                       | Not Specified                                                            |
| Inter-Assay CV  | < 10%[5]                                                                                          | < 12%[11]                                                                                                                                  | < 15%[12]                                                                       | Not Specified                                                            |

## Experimental Protocols

### A. Reagent Preparation

- Bring all reagents to room temperature (18-25°C) before use.[5]
- Wash Buffer: Dilute the concentrated Wash Buffer with deionized or distilled water to prepare the working solution as instructed in the kit manual. For example, dilute 30 mL of

Concentrated Wash Buffer with 720 mL of deionized or distilled water to prepare 750 mL of Wash Buffer.[\[5\]](#)

- Standard: Reconstitute the lyophilized standard with the provided Standard Diluent to a stock concentration (e.g., 10 ng/mL).[\[10\]](#) Allow it to sit for 10 minutes at room temperature and mix gently.[\[10\]](#)
- Standard Curve Preparation: Perform serial dilutions of the standard stock solution with Standard Diluent to create a standard curve. A typical dilution series might be: 10, 5, 2.5, 1.25, 0.625, 0.312, 0.156, and 0 ng/mL.[\[10\]](#)
- Biotinylated Detection Antibody: Briefly centrifuge the concentrated Biotinylated Detection Antibody and dilute it with the Biotinylated Detection Antibody Diluent to the working concentration (e.g., 1:100).[\[5\]](#)
- HRP Conjugate: Briefly centrifuge the concentrated HRP Conjugate and dilute it with the HRP Conjugate Diluent to the working concentration.

## B. Sample Preparation

- Cell Culture Supernates: Centrifuge samples for 20 minutes at 1,000 x g to remove particulates.[\[8\]](#)
- Serum: Use a serum separator tube and allow samples to clot for 30 minutes at room temperature before centrifugation for 15 minutes at 1,000 x g.[\[13\]](#)
- Plasma: Collect plasma using EDTA or heparin as an anticoagulant. Centrifuge for 15 minutes at 1,000 x g within 30 minutes of collection.[\[13\]](#)
- Tissue Homogenates: Rinse tissues in ice-cold PBS to remove excess blood.[\[8\]](#) Mince the tissue and homogenize it in lysis buffer on ice.[\[8\]](#) Centrifuge the homogenate for 5 minutes at 10,000 x g to collect the supernatant.[\[8\]](#)
- Cell Lysates: Wash adherent cells with cold PBS, detach with trypsin, and collect by centrifugation.[\[8\]](#) Resuspend cells in lysis buffer and subject to ultrasonication if necessary.[\[8\]](#) Centrifuge at 1,500 x g for 10 minutes to remove cellular debris.[\[8\]](#)

Note: Samples should be assayed immediately or aliquoted and stored at -20°C or -80°C. Avoid repeated freeze-thaw cycles.[\[8\]](#)

## C. Assay Procedure

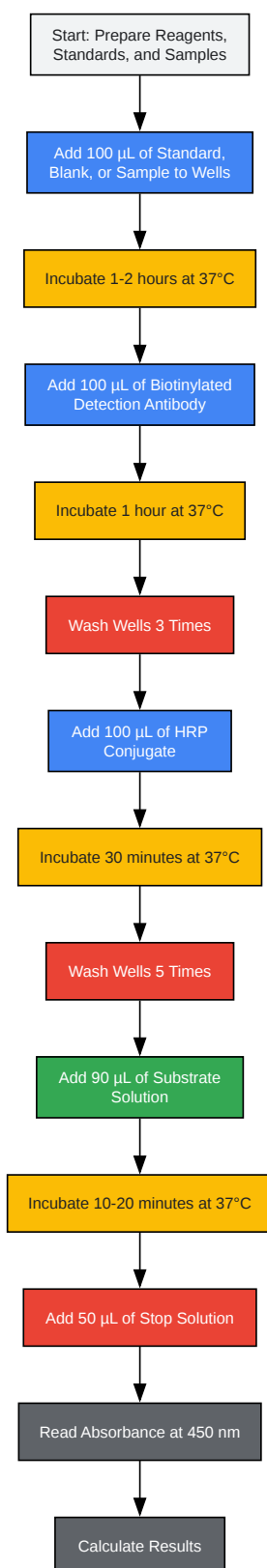
- Determine the number of wells required for standards, blank, and samples. It is recommended to run all standards and samples in duplicate.[\[5\]](#)
- Add 100 µL of each standard, blank, and sample to the appropriate wells.[\[8\]](#)
- Cover the plate with a plate sealer and incubate for 1-2 hours at 37°C.[\[8\]](#)[\[11\]](#)
- Aspirate the liquid from each well. Do not wash.[\[8\]](#)
- Add 100 µL of the working solution of Biotinylated Detection Antibody to each well.[\[10\]](#)
- Cover the plate and incubate for 1 hour at 37°C.[\[10\]](#)
- Aspirate the liquid from each well and wash each well with Wash Buffer (e.g., 350 µL) for a total of three washes.[\[13\]](#)
- Add 100 µL of the working solution of HRP Conjugate to each well.[\[5\]](#)
- Cover the plate and incubate for 30 minutes at 37°C.[\[10\]](#)
- Aspirate the liquid and wash each well with Wash Buffer five times.[\[10\]](#)
- Add 90 µL of Substrate Solution to each well.[\[8\]](#)
- Cover the plate and incubate for 10-20 minutes at 37°C. Protect from light.[\[8\]](#)
- Add 50 µL of Stop Solution to each well. The color will change from blue to yellow.[\[8\]](#)
- Read the optical density (OD) of each well at 450 nm within 15 minutes.[\[5\]](#)

## D. Calculation of Results

- Calculate the average OD for each set of duplicate standards, controls, and samples.

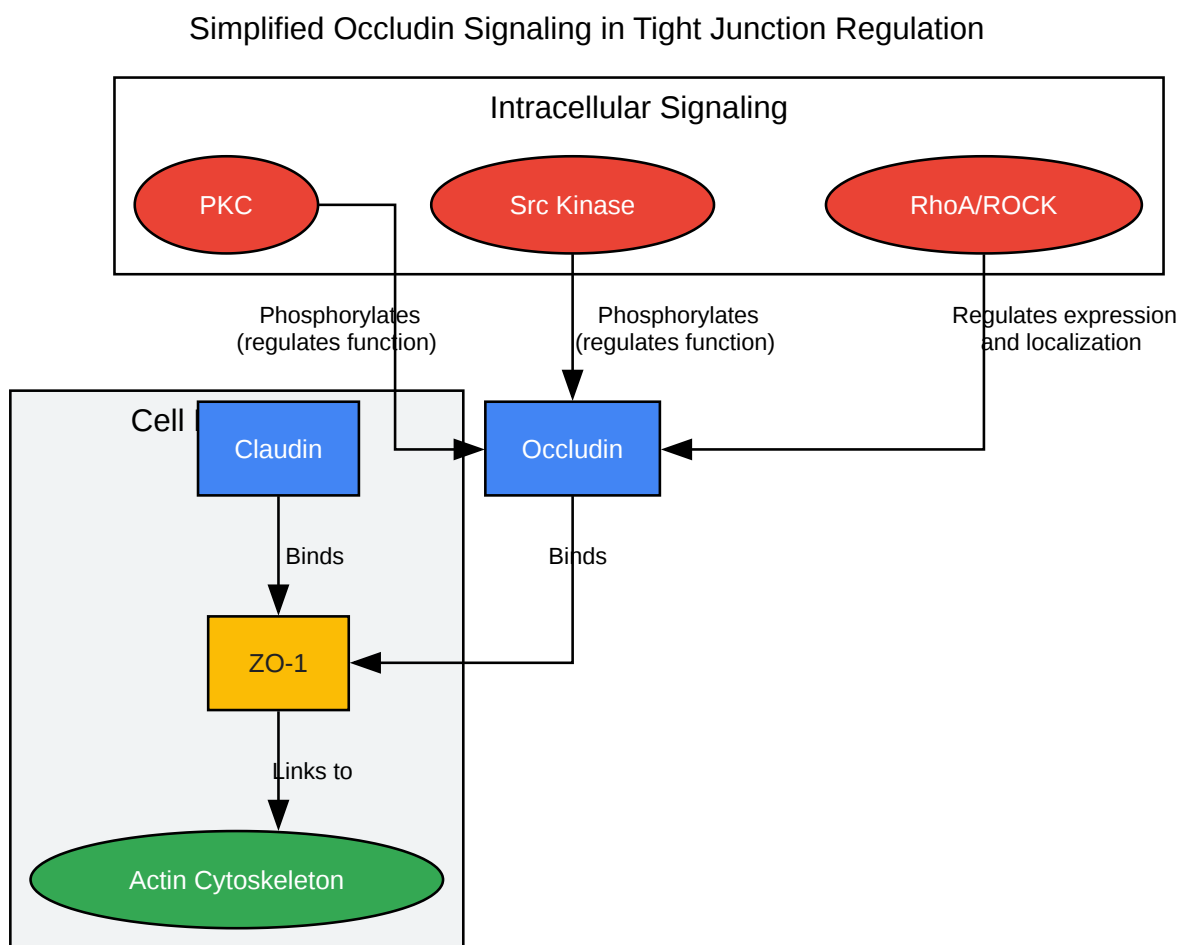
- Subtract the average OD of the blank from the average OD of all other wells.
- Create a standard curve by plotting the mean OD for each standard on the y-axis against the concentration on the x-axis. A four-parameter logistic (4-PL) curve fit is often recommended.  
[9]
- Use the standard curve to determine the concentration of occludin in the samples.
- Multiply the determined concentration by the dilution factor if the samples were diluted.

## Visualization of Workflows and Pathways



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Caption: Experimental workflow for the quantitative measurement of occludin using an ELISA kit.



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Caption: Simplified signaling pathways involving occludin in the regulation of tight junctions.

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